

Toxicological Evaluation and Safety Assessment of Rebaudioside M: An In-depth Technical Guide

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Compound of Interest

Compound Name: Rebaudioside M

Cat. No.: B1649289

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Introduction

Rebaudioside M (Reb M), a steviol glycoside found in the leaves of the *Stevia rebaudiana* Bertoni plant, has garnered significant attention as a high-potency, zero-calorie sweetener. Its favorable taste profile, closely resembling that of sucrose, has positioned it as a key ingredient in the food and beverage industry's efforts to reduce sugar content. This technical guide provides a comprehensive overview of the toxicological evaluation and safety assessment of **Rebaudioside M**, drawing upon key studies and regulatory evaluations from leading authorities such as the U.S. Food and Drug Administration (FDA) and the European Food Safety Authority (EFSA).

Regulatory Standing and Acceptable Daily Intake (ADI)

Rebaudioside M is classified as a steviol glycoside, and its safety is evaluated as part of this broader group of compounds. Regulatory agencies have established a group Acceptable Daily Intake (ADI) for all steviol glycosides, based on the common metabolic endpoint of steviol.

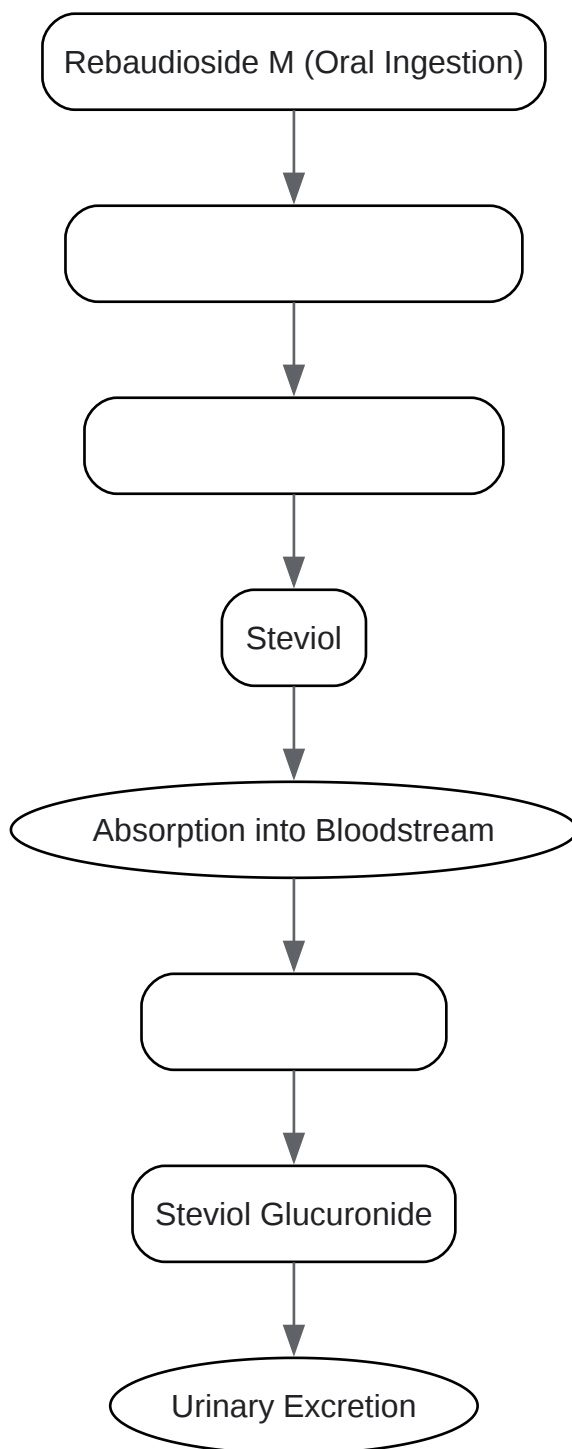
The Joint FAO/WHO Expert Committee on Food Additives (JECFA) and EFSA have established an ADI for steviol glycosides of 0–4 milligrams per kilogram of body weight per day, expressed as steviol equivalents.^{[1][2][3][4]} This ADI is based on a No-Observed-Adverse-

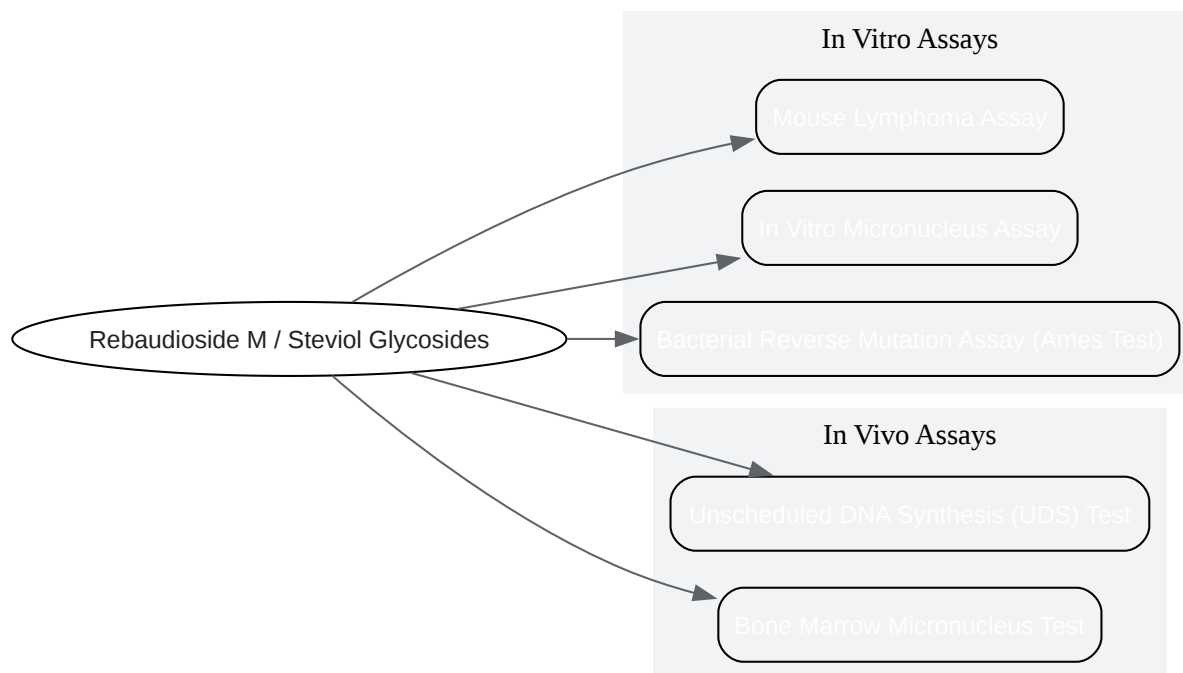
Effect Level (NOAEL) derived from a comprehensive 2-year carcinogenicity study in rats with stevioside, another major steviol glycoside.[1][2] The safety of **Rebaudioside M** is supported by numerous GRAS (Generally Recognized as Safe) notices submitted to the FDA, which have received no objections.[5][6][7]

Metabolism and Pharmacokinetics

The metabolic fate of **Rebaudioside M** is a critical aspect of its safety assessment. Like other steviol glycosides, Reb M is not absorbed intact in the upper gastrointestinal tract. Instead, it is hydrolyzed by the gut microflora in the colon to its aglycone, steviol.[1][8] Steviol is then absorbed into the bloodstream, metabolized in the liver to steviol glucuronide, and subsequently excreted in the urine.[9] This common metabolic pathway is the basis for the "read-across" approach used by regulatory bodies, where toxicological data from one steviol glycoside can be applied to others, including **Rebaudioside M**. [2][10]

Metabolic Pathway of Rebaudioside M





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